

Where to purchase Calcium-40 carbonate for research?

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Compound of Interest

Compound Name: Calcium-40

Cat. No.: B076470

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An In-depth Technical Guide to Procuring and Utilizing **Calcium-40** Carbonate for Research

For researchers, scientists, and drug development professionals, the use of stable isotopes is fundamental to a wide range of analytical and experimental studies. **Calcium-40** carbonate ($^{40}\text{CaCO}_3$) serves as a critical precursor material in metabolic research, drug efficacy studies, and environmental tracing. This guide provides a comprehensive overview of reputable suppliers, essential procurement considerations, a detailed experimental protocol for its solubilization, and a visualization of its role in cellular signaling.

Procurement of Research-Grade Calcium-40 Carbonate

Several specialized companies are leaders in the production and distribution of high-purity stable isotopes. When selecting a supplier, it is imperative to scrutinize the isotopic and chemical purity of their materials. A Certificate of Analysis (CoA) should always be requested and reviewed to ensure the product meets the stringent requirements of your research.^{[1][2]}

Table 1: Comparison of Leading Suppliers of **Calcium-40** Carbonate

Supplier	Product Name	Isotopic Purity of ^{40}Ca (%)	Chemical Purity (%)	Available Forms	Key Features
American Elements	Calcium-40 Carbonate Isotope	Available upon request	>99	Powder, Nanoparticles, Sputtering Targets	Offers a wide range of forms and purities, including custom specifications. [3] Shipping documentation includes a Certificate of Analysis and Safety Data Sheet (SDS). [3]
Trace Sciences International	Calcium-40 Carbonate	≥ 99	>99	Powder	A global leader in stable isotopes, they offer custom synthesis and can convert materials into various chemical forms.[1][4][5] All orders are accompanied by a CoA.[1]
ISOFLEX	Calcium-40 Carbonate	Available upon request	>99	Powder	A premier global supplier of stable and

radioactive isotopes for scientific, medical, and industrial applications. [6][7][8] They can provide custom synthesis for specific research needs.[7]

Eurisotop (a subsidiary of Cambridge Isotope Laboratories, Inc.)

CALCIUM-40
CARBONATE
(⁴⁰Ca)

Not specified

98

Powder

Provides a range of stable isotope-labeled compounds for various research applications. [9]

Experimental Protocol: Preparation of Aqueous Calcium-40 Chloride from Calcium-40 Carbonate

For many biological and chemical applications, the insoluble **Calcium-40** carbonate must be converted into a soluble salt, such as **Calcium-40** chloride (⁴⁰CaCl₂). This protocol details the reaction with hydrochloric acid to achieve this conversion.

Objective: To quantitatively convert solid ⁴⁰CaCO₃ into aqueous ⁴⁰CaCl₂.

Materials:

- **Calcium-40** carbonate (⁴⁰CaCO₃) powder

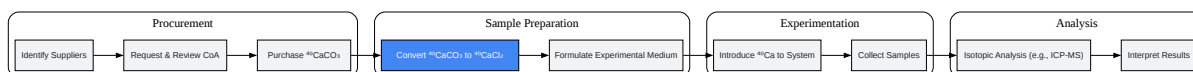
- High-purity hydrochloric acid (HCl)
- Deionized or distilled water
- pH meter or pH-indicator strips
- Glass beaker and stir bar
- Magnetic stirrer
- Fume hood

Methodology:

- **Safety First:** Conduct the entire procedure within a certified fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and acid-resistant gloves.
- **Weighing:** Accurately weigh the desired mass of $^{40}\text{CaCO}_3$ and transfer it to the glass beaker.
- **Reaction:**
 - Place the beaker on the magnetic stirrer and add the stir bar.
 - Slowly and carefully add a stoichiometric amount of hydrochloric acid to the beaker. The reaction will produce carbon dioxide gas, resulting in effervescence.^{[10][11]} The chemical equation for this reaction is: $\text{CaCO}_3(\text{s}) + 2\text{HCl}(\text{aq}) \rightarrow \text{CaCl}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ ^{[11][12]}
- **Completion and Neutralization:** Continue stirring until the effervescence ceases, indicating the reaction is complete and all the calcium carbonate has reacted.^[11] Check the pH of the solution. If it is acidic, add a small, measured amount of $^{40}\text{CaCO}_3$ to neutralize the excess acid.
- **Final Preparation:** The resulting clear solution is aqueous **Calcium-40** chloride, which is highly soluble in water.^[13] Dilute with deionized or distilled water to the desired final concentration for your experimental use.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the procurement and experimental use of **Calcium-40** carbonate.



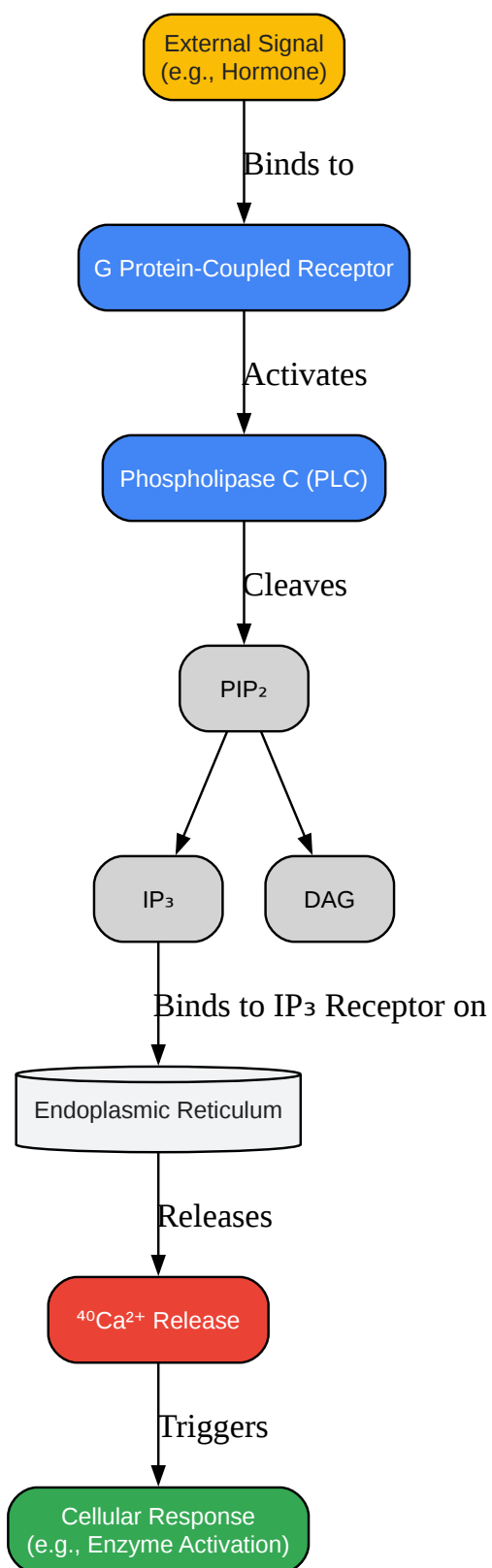
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Caption: A generalized workflow from procurement to analysis of **Calcium-40**.

Calcium's Role in Cellular Signaling

Calcium ions (Ca^{2+}) are ubiquitous second messengers that play a pivotal role in a multitude of cellular processes.^{[14][15]} The influx of Ca^{2+} into the cytoplasm, either from the extracellular space or from intracellular stores like the endoplasmic reticulum, triggers a cascade of events that regulate everything from muscle contraction to gene transcription.^{[15][16]}

The diagram below illustrates a simplified representation of a common calcium signaling pathway initiated by the activation of G protein-coupled receptors (GPCRs) and the subsequent production of inositol triphosphate (IP_3).^[15]



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Caption: A simplified diagram of a calcium signaling pathway.

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